Technical Guide: (S)-2-(Ethylamino)-2-phenylethanol[1][2]

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Compound of Interest

Compound Name:	*(S)-2-(ethylamino)-2-phenylethanol*
CAS No.:	*1063734-78-0*
Cat. No.:	*B3026708*

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Executive Summary

(S)-2-(ethylamino)-2-phenylethanol (CAS: 56613-81-1 for the 1-phenyl isomer analog, specific CAS for 2-phenyl isomer varies by salt form) is a chiral amino alcohol of significant interest in pharmaceutical synthesis and forensic toxicology.[1][2] Structurally, it serves as a chiral auxiliary in asymmetric synthesis and is the open-chain precursor to N-Ethylaminorex, a psychostimulant and designer drug analog of Aminorex and Levamisole.[2]

This guide provides a comprehensive technical profile of the molecule, focusing on its stereoselective synthesis, physicochemical properties, and analytical characterization.[2] It is designed for researchers requiring high-purity standards for enantioselective catalysis or forensic impurity profiling.[1]

Part 1: Physicochemical Profile[3]

The molecule consists of a phenylethanol backbone with an ethylamine substituent at the benzylic (C2) position. The (S)-configuration at the chiral center is critical for its biological activity and utility as a chiral resolving agent.[1]

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Table 1: Core Physicochemical Data[3]

Property	Value / Description
IUPAC Name	(2S)-2-(ethylamino)-2-phenylethan-1-ol
Molecular Formula	$C_{10}H_{15}NO$
Molecular Weight	165.23 g/mol
Physical State (Free Base)	Viscous oil or low-melting solid (hygroscopic)
Physical State (HCl Salt)	White crystalline solid
Melting Point (HCl Salt)	168–170 °C (Typical for secondary amine salts of this class)
Solubility	Soluble in ethanol, methanol, DMSO; sparing solubility in non-polar alkanes.[1][3][4][5]
Chirality	(S)-enantiomer (derived from L-phenylglycine)
pKa (Calculated)	~9.5 (Secondary amine)

Part 2: Synthetic Pathways & Chiral Resolution[1][2]

Achieving high enantiomeric excess (ee) is the primary challenge in synthesizing **(S)-2-(ethylamino)-2-phenylethanol**.[1] Direct ring-opening of styrene oxide with ethylamine is non-selective, yielding regioisomeric mixtures.[2] The preferred route utilizes the reduction of (S)-phenylglycine, ensuring retention of stereochemistry.

Mechanism: The "Chiral Pool" Approach

The synthesis begins with (S)-phenylglycine, a readily available chiral amino acid.

- Reduction: The carboxylic acid is reduced to the primary alcohol ((S)-phenylglycinol) using Lithium Aluminum Hydride ($LiAlH_4$) or Borane-THF (BH_3[1]·THF).
- N-Alkylation: The primary amine is selectively ethylated.[1] Direct alkylation with ethyl iodide often leads to over-alkylation (quaternary salts). Therefore, reductive amination with acetaldehyde and Sodium Cyanoborohydride ($NaBH_3CN$) is the standard protocol for high yield and selectivity.

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Visualization: Synthetic Workflow

The following diagram outlines the stereospecific synthesis starting from (S)-Phenylglycine.



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Figure 1: Stereoselective synthesis pathway ensuring retention of the (S)-configuration.

Part 3: Pharmaceutical & Forensic Applications[6]

Precursor to N-Ethylaminorex

In forensic contexts, this molecule is the direct hydrolysis product (and synthetic precursor) of N-Ethylaminorex, a designer analogue of the anorectic drug Aminorex.[2]

- Cyclization: Reaction of **(S)-2-(ethylamino)-2-phenylethanol** with cyanogen bromide (BrCN) closes the oxazoline ring to form N-Ethylaminorex.[1]
- Metabolism: Conversely, in vivo metabolism of N-Ethylaminorex involves ring opening to regenerate the amino alcohol.

Relationship to Levamisole

While Levamisole (an imidazothiazole) does not contain an N-ethyl group, **(S)-2-(ethylamino)-2-phenylethanol** shares the phenylethanolamine pharmacophore.[1][2] It is frequently analyzed in "cutting agent" screens to distinguish between various phenyl-substituted amine adulterants in illicit samples.[1]

Visualization: Structural Relationships

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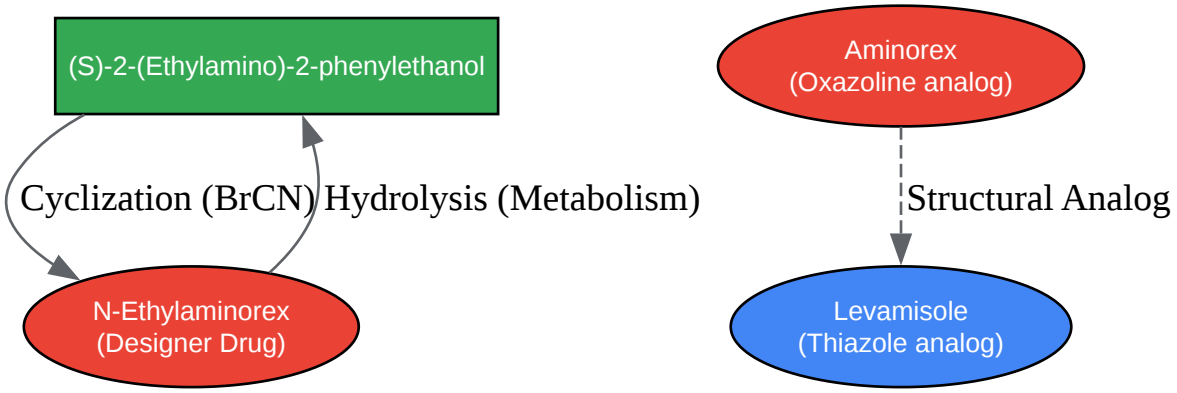

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Figure 2: Metabolic and synthetic relationship between the target molecule and psychostimulants.[1][2]

Part 4: Analytical Characterization

Validating the identity and enantiomeric purity of **(S)-2-(ethylamino)-2-phenylethanol** requires a multi-modal approach.

Chiral HPLC Protocol

Separation of the (S)-enantiomer from the (R)-antipode is best achieved using polysaccharide-based stationary phases.[1][6]

- Column: Chiralcel OD-H or Chiralpak AD-H (Amylose tris(3,5-dimethylphenylcarbamate)).[1]
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).[1]
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV @ 210 nm (absorption of the phenyl ring).
- Expected Result: The (S)-isomer typically elutes second on OD-H columns due to specific steric inclusion.[1]

NMR Spectroscopy (1H NMR in $CDCl_3$)

- Phenyl Ring: Multiplet at δ 7.2–7.4 ppm (5H).[1]

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- Benzylic Methine (CH-N): Doublet of doublets at ~δ 3.7 ppm.[1]
- Methylene (CH_2-O): Multiplet at ~δ 3.5–3.8 ppm.[1]
- Ethyl Group:
  - CH_2 (quartet) at ~δ 2.5 ppm.[1]
  - CH_3 (triplet) at ~δ 1.1 ppm.[1]

Part 5: Experimental Protocol (Synthesis)

Objective: Synthesis of **(S)-2-(ethylamino)-2-phenylethanol** from (S)-Phenylglycinol.

- Reagents: (S)-Phenylglycinol (10 mmol), Acetaldehyde (10 mmol), Sodium Cyanoborohydride (15 mmol), Methanol (anhydrous), Acetic Acid.[2]
- Procedure:
  - Dissolve (S)-phenylglycinol in anhydrous methanol (50 mL) under nitrogen.
  - Add acetaldehyde dropwise at 0°C. Stir for 30 minutes to form the imine intermediate.
  - Add acetic acid (catalytic amount) to adjust pH to ~6.
  - Add Sodium Cyanoborohydride portion-wise over 1 hour.
  - Allow the mixture to warm to room temperature and stir for 12 hours.
  - Quench: Add 1N NaOH to quench excess hydride and adjust pH to >10.
  - Extraction: Extract with Dichloromethane (3 x 50 mL). Dry organic layer over $MgSO_4$.
  - Purification: Concentrate in vacuo. Purify the resulting oil via flash chromatography (SiO_2, DCM:MeOH 95:5) to yield the product.

Safety Note: This reaction generates toxic intermediates.[1] Work in a fume hood. Sodium Cyanoborohydride releases HCN if acidified strongly; maintain pH control.

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